Essential Safety and Logistical Information for Handling Pumosetrag

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Compound of Interest

Compound Name:	*Pumosetrag*
CAS No.:	*153062-94-3*
Cat. No.:	*B1201876*

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This document provides crucial safety and logistical guidance for researchers, scientists, and drug development professionals handling **Pumosetrag**. The information is compiled from available chemical data and general laboratory safety protocols.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Pumosetrag** Hydrochloride is provided below.

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Property	Value	Source
CAS Number	194093-42-0	[1][2]
Molecular Formula	$C_{15}H_{18}ClN_3O_2S$	[1]
Molecular Weight	339.84 g/mol	[1]
Purity	99.77%	[1]
Synonyms	MKC-733, DDP-733	
Storage Conditions	4°C, sealed storage, away from moisture	
Appearance	Solid (form not specified)	
Solubility	Not specified	
Hazard Class	Potentially 6.1 (Toxic) or 9 (Miscellaneous)	

Personal Protective Equipment (PPE) and Handling

When handling **Pumosetrag**, it is essential to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following table outlines the recommended PPE.

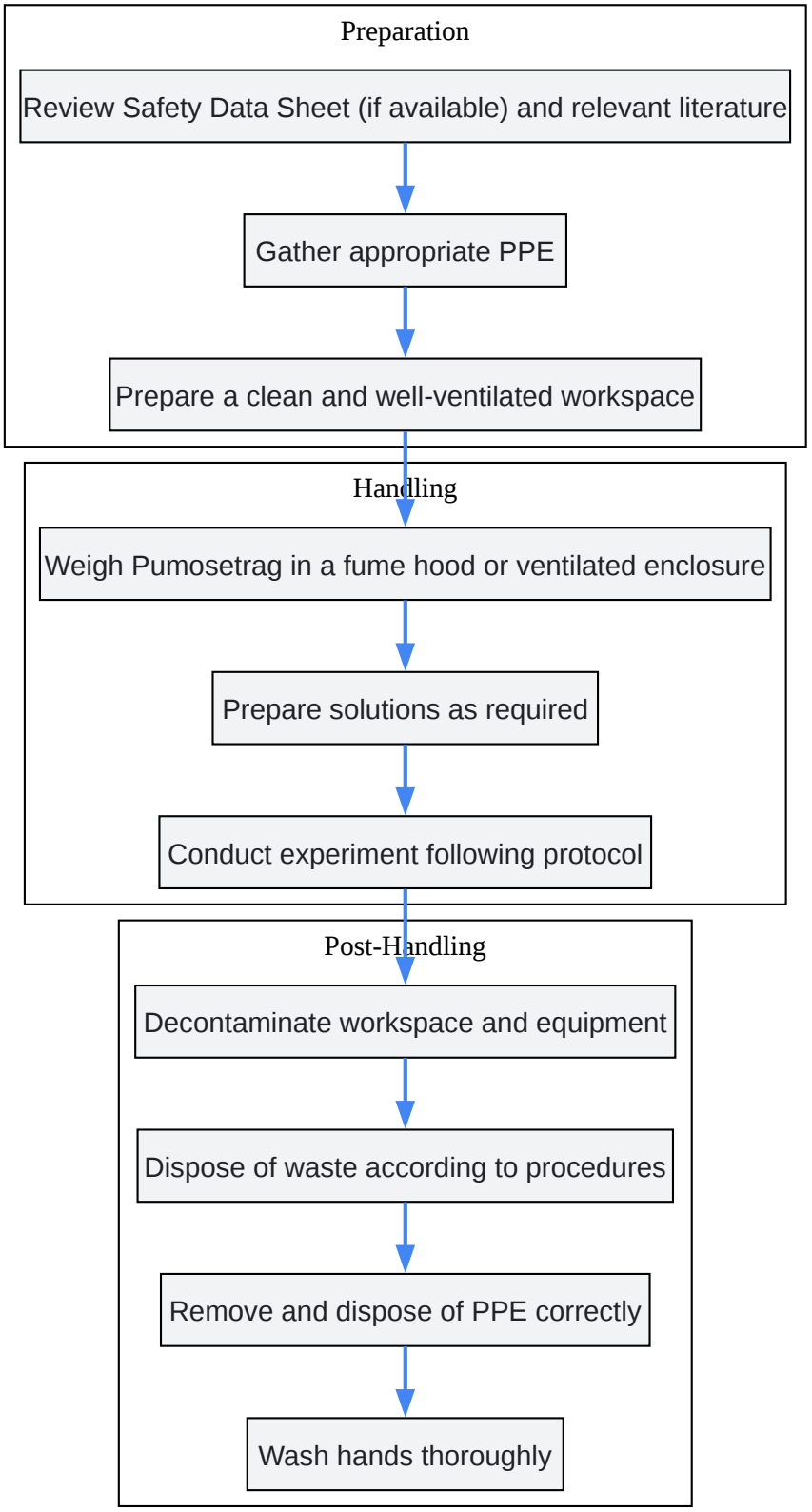
PPE Category	Recommended Equipment
Eye Protection	Safety glasses with side shields or chemical splash goggles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).
Body Protection	Laboratory coat.
Respiratory	Use in a well-ventilated area. A respirator may be necessary for bulk quantities or if dust is generated.

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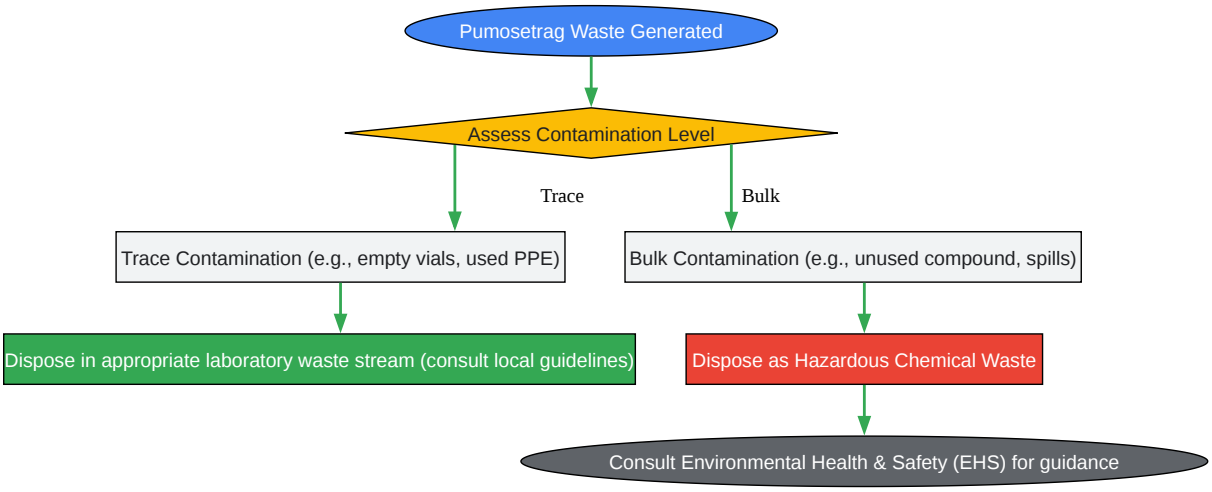
Handling Workflow

The following diagram illustrates the standard workflow for safely handling **Pumosetrag** in a laboratory setting.

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